

environmental fate and degradation of Tralomethrin

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Compound Focus: Tralomethrin

CAS No.: 66841-25-6

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Physical & Chemical Properties of Tralomethrin

The following table summarizes key properties that influence **tralomethrin**'s environmental distribution and persistence [1] [2]:

Property	Value	Significance
Common Name	Tralomethrin	Insecticide; Veterinary substance
Chemical Formula	$C_{22}H_{19}Br_4NO_3$	Synthetic pyrethroid ester insecticide
Molecular Mass	665.0 g/mol	-
Water Solubility (at 20°C, pH 7)	0.08 mg/L	Low solubility, indicating high potential to adsorb to soil and sediment [1]
Octanol-Water Partition Coefficient (Log P)	5	High lipophilicity, leading to bioaccumulation potential [1]
Vapour Pressure (at 20°C)	4.80×10^{-6} mPa	Low volatility, unlikely to significantly volatilize [1]

Property	Value	Significance
Soil Degradation (DT ₅₀ , aerobic)	3 days (typical); 27 days (lab at 20°C)	Ranges from non-persistent to moderately persistent depending on conditions [1]

| **Hydrolysis Half-life** (Varies by pH) | Acidic: 167 days Neutral: 15.5 days Alkaline: 38.9 days | Stability is highly dependent on environmental pH [3] |

Environmental Fate and Degradation Pathways

Tralomethrin enters aquatic environments primarily through spray drift and surface runoff [4]. Once in the environment, its fate is determined by several processes.

Abiotic Degradation

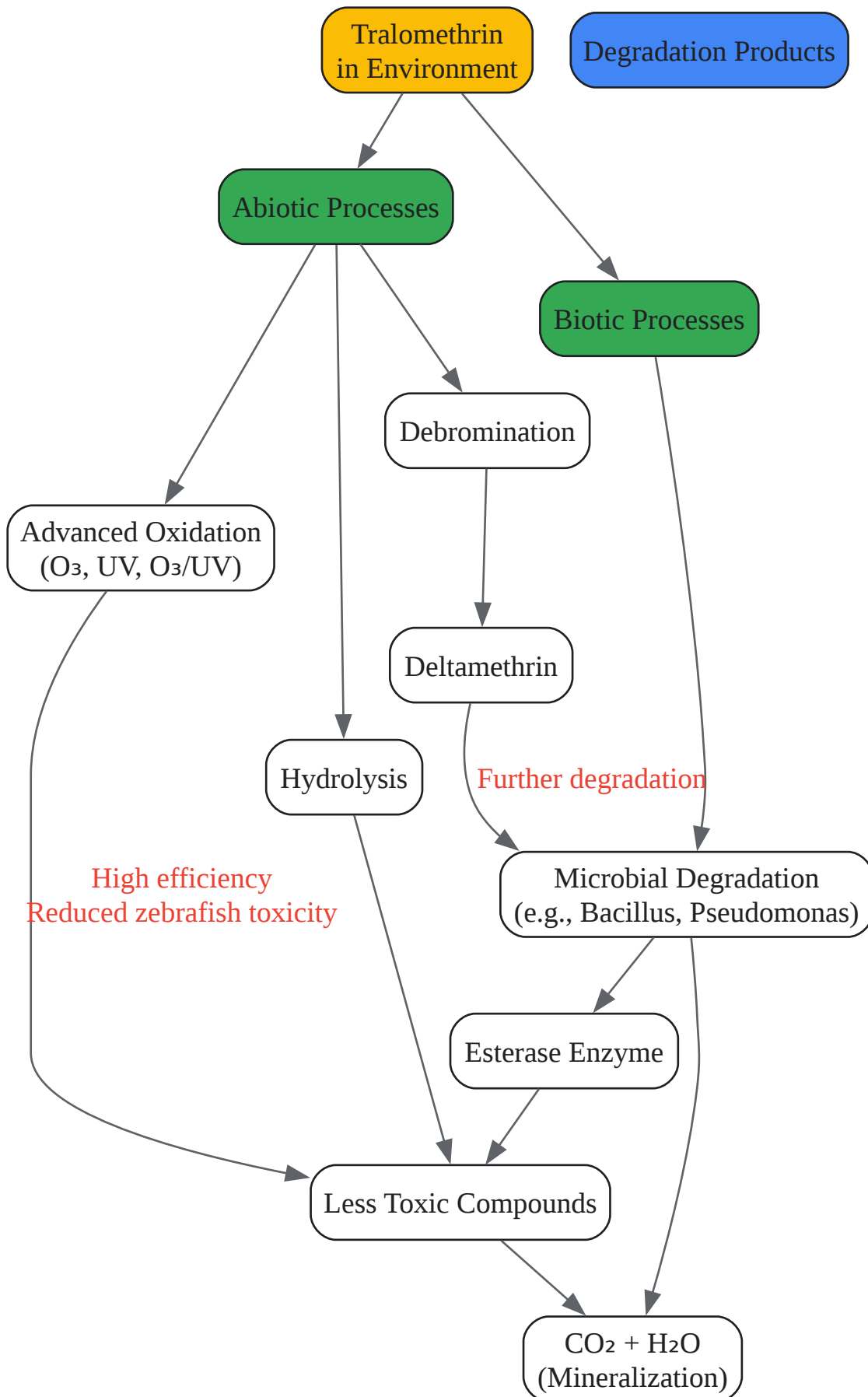
- **Advanced Oxidation Processes (AOPs):** Recent research demonstrates the effectiveness of AOPs for degrading **tralomethrin** in water. Key findings include [3] [5]:
 - **O₃/UV Combined Treatment:** This method showed the highest **UV₂₅₄ removal efficiency at 51.72%**, indicating effective breakdown of the parent compound.
 - **UV Irradiation Alone:** While its removal efficiency was lower (20.69%), it achieved the highest **debromination efficiency (40.51%)**. Debromination is a critical detoxification step.
 - **Detoxification Evidence:** Toxicity assays with zebrafish embryos confirmed that degradation products from UV and O₃/UV treatments showed significantly reduced toxicity, with normal hatching rates and lower malformation.
- **Transformation to Deltamethrin:** A key metabolic pathway is the rapid **debromination** of **tralomethrin** to form **deltamethrin**, a similarly toxic pyrethroid. This reaction is mediated by tissue thiols like glutathione and occurs in both mammals and the environment [2].

Biotic Degradation

- **Microbial Biodegradation:** Pyrethroids can be degraded by various bacterial and fungal strains (e.g., *Bacillus*, *Pseudomonas*, *Aspergillus* spp.) [6].

- **Initial Step:** The primary mechanism is the hydrolysis of the ester bond, catalyzed by carboxylesterase enzymes.
- **Metabolic Outcome:** Microbes can use pyrethroids as a carbon and nitrogen source, with 3-phenoxybenzoic acid being a common metabolic intermediate.

The workflow below illustrates the key degradation pathways and their outcomes:



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Experimental Protocol: Degradation and Toxicity Assessment

For researchers, here is a detailed methodology for assessing **tralomethrin** degradation and its toxicological impact, based on a recent study [3] [5].

Chemical Degradation Experiment

- **Materials:**
 - **Chemical: Tralomethrin** (purity $\geq 95.70\%$)
 - **Treatments:**
 - **UV:** UV irradiation (wavelength 254 nm)
 - **O₃:** Ozone oxidation
 - **O₃/UV:** Combined ozone and UV irradiation
- **Procedure:**
 - Prepare **tralomethrin** stock solutions in dimethyl sulfoxide (DMSO).
 - Expose the solutions to the respective treatments for set durations (e.g., 10 minutes for UV).
 - Analyze samples using techniques like:
 - **UV₂₅₄ absorbance** to measure removal efficiency.
 - **Debromination efficiency** calculation.
 - **Liquid Chromatography-Mass Spectrometry (LC-MS)** to identify photodegradation products.

Toxicity Assessment using Zebrafish Embryos

- **Model Organism:** Wild-type zebrafish (*Danio rerio*).
- **Procedure:**
 - **Exposure:** Culture zebrafish embryos and expose them to the degradation products from the chemical experiments.
 - **Endpoint Measurements:**
 - **Acute Toxicity:** Record mortality, hatching rates, and malformation rates.
 - **Behavioral Analysis:** Assess locomotor activity and movement patterns.
 - **Molecular Analysis:**

- Use **whole-mount in situ hybridization (WISH)** to examine the expression of neural development markers (e.g., *slc6a3*, *th*).
- Perform transcriptomic analysis to evaluate changes in gene expression.
- **Data Analysis:** Compare results from treated samples against a control group exposed only to the parent **tralomethrin** compound to determine the degree of detoxification.

Ecological Impact and Regulatory Status

- **High Aquatic Toxicity:** **Tralomethrin** is classified as a "forever chemical" under specific regulatory rules due to its **high toxicity to aquatic organisms** [1]. The 96-h LC₅₀ for rainbow trout is 0.0016 mg/L, and the 48-h EC₅₀ for *Daphnia magna* is 0.000038 mg/L [3] [1].
- **Regulatory Status:** **Tralomethrin** is **not approved** for use in the European Union according to EC Regulation 1107/2009 [1].

The environmental management of **tralomethrin** requires robust strategies. While **Advanced Oxidation Processes**, particularly **UV-based treatments**, show promise for effective detoxification, complete risk assessment must consider the potential for toxic transformation products.

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To cite this document: Smolecule. [environmental fate and degradation of Tralomethrin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545695#environmental-fate-and-degradation-of-tralomethrin>]

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